

Iguratimod pharmacokinetics and metabolism

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Compound Focus: Iguratimod

CAS No.: 123663-49-0

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Human Pharmacokinetic Parameters

The table below summarizes key pharmacokinetic data of **iguratimod** from a Phase I study in healthy adult volunteers [1].

Parameter	Single Dose (50 mg)	Multiple Dose (50 mg, once daily)	Fed State (Single 50 mg)	Fasted State (Single 50 mg)
Tmax (h)	4.25	3.63	Information missing	Information missing
Cmax (mg/L)	1.81	1.88	Information missing	Information missing
AUC0-last (mg/L·h)	26.36	31.88	Information missing	Information missing
T1/2 (h)	11.95	10.25	Information missing	Information missing
Apparent Volume of Distribution (V/F, L)	1.33	1.16	Information missing	Information missing

Parameter	Single Dose (50 mg)	Multiple Dose (50 mg, once daily)	Fed State (Single 50 mg)	Fasted State (Single 50 mg)
Absorption Rate Constant (Ka, 1/h)	0.86	0.87	Information missing	Information missing
Food Effect	—	—	Shortened Tmax, increased Cmax	Baseline

Key Findings:

- **Linearity:** Cmax and AUC demonstrated linear pharmacokinetics within the 25 mg to 75 mg dose range [1].
- **Food Effect:** Food can promote the absorption of **iguratimod**, leading to a higher peak concentration and shorter time to reach it. This supports administration with food [1].
- **Tolerability:** Doses up to 50 mg were well-tolerated, establishing this as the maximum tolerated dose [1].

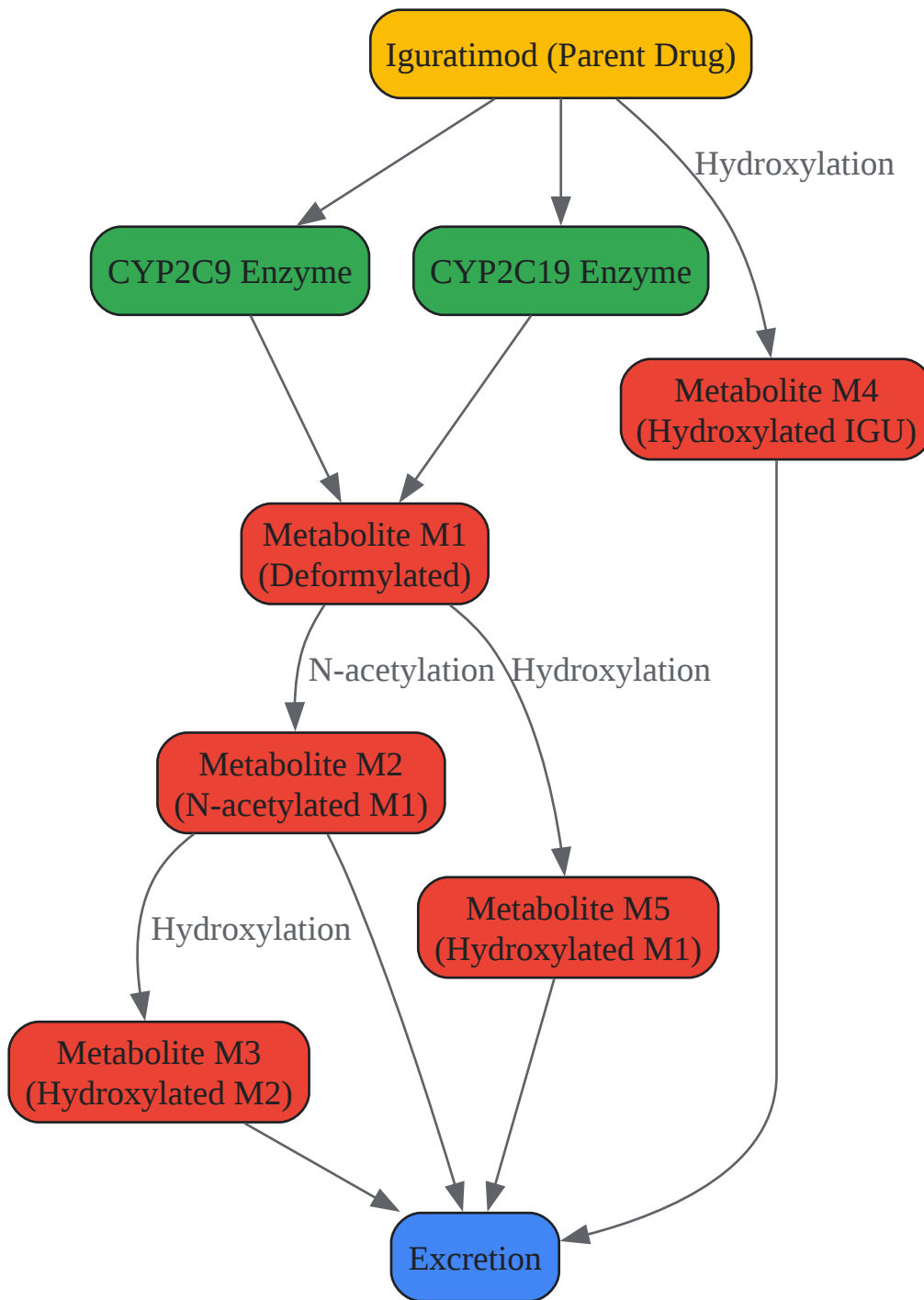
Metabolism and Metabolic Pathways

Iguratumod is extensively metabolized by the liver. The primary metabolic pathways have been elucidated using recombinant human CYP450 enzymes, identifying the key isoforms involved and the major metabolites [2] [3].

Aspect	Details
Major Metabolites	M1 (a deformylated form) and M2 (N-acetylated form of M1). Other minor metabolites include hydroxylated forms (M3, M4, M5) [2] [3].
Primary CYP450 Enzymes	CYP2C9 and CYP2C19 are the main enzymes responsible for the metabolism of iguratimod to its metabolites [2] [3].

| **Analytical Method (HPLC)** | **Column:** ACE-C18 (250 × 4.6 mm, 5 μm). **Mobile Phase:** Methanol-Water (55:45 v/v) containing 0.1% Trifluoroacetic Acid. **Flow Rate:** 1 mL/min. **Detection:** UV at 257 nm.

Linearity: 0.5–20 µg/mL for both **Iguratimod** and Metabolite M2 [2] [3]. |

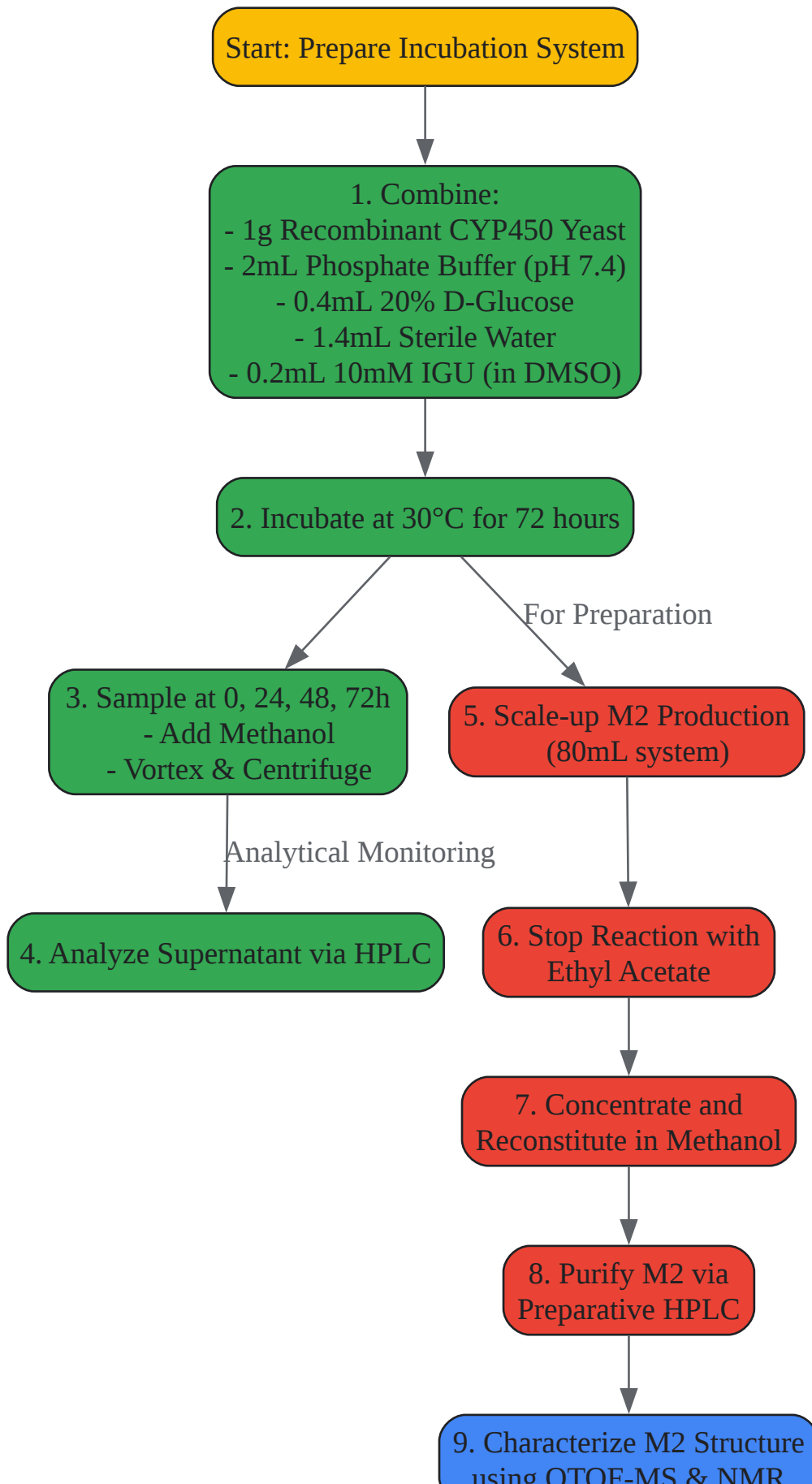


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Iguratimod primary metabolic pathway via CYP2C9 and CYP2C19.

Experimental Protocol: Metabolite Preparation and Analysis

This detailed methodology describes how to identify metabolic pathways and prepare the major metabolite (M2) of **iguratimod** using a recombinant human CYP450 yeast whole-cell transformation system, followed by analysis via HPLC [2] [3].



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Workflow for **iguratimod** metabolite preparation and analysis.

Key Reagents and Equipment:

- **Recombinant Yeast Cells:** Human CYP450s (CYP1A2, 2C9, 2C19, 2D6, 2E1, 3A4) [2] [3].
- **Chemicals:** **IguratiMod** reference standard (purity >99%), DMSO, methanol (HPLC grade), trifluoroacetic acid (HPLC grade) [2] [3].
- **Equipment:** High-performance liquid chromatograph with UV detector, centrifuge, vortex mixer [2] [3].

Clinical Pharmacology and Implications

- **Mechanism of Action:** **IguratiMod** is a small molecule DMARD that inhibits the production of immunoglobulins and pro-inflammatory cytokines (e.g., IL-6, IL-8, TNF- α , IL-17) [4] [5]. It achieves this primarily by inhibiting the activation of the NF- κ B pathway [4] [5]. Recent research also shows it restrains the function of follicular helper T (T_{fh}) cells by inhibiting their glucose metabolism via the Hif1 α -HK2 axis, which in turn affects B-cell function and antibody production [6].
- **Clinical Efficacy:** **IguratiMod** has demonstrated efficacy as monotherapy and in combination with methotrexate (MTX) for rheumatoid arthritis [5]. Research is also exploring its use in other autoimmune diseases like primary Sjögren's syndrome (pSS), where it has shown benefits in reducing immunoglobulin levels and disease activity [7].

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